

Application Notes and Protocols for the Detection of N-Desethyl Amodiaquine-d5

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Compound of Interest

Compound Name: *N-Desethyl amodiaquine-d5*

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These application notes provide detailed methodologies for the quantitative analysis of **N-Desethyl amodiaquine-d5**, a critical internal standard for the therapeutic drug monitoring and pharmacokinetic studies of the antimalarial drug, amodiaquine. The protocols outlined below leverage Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.

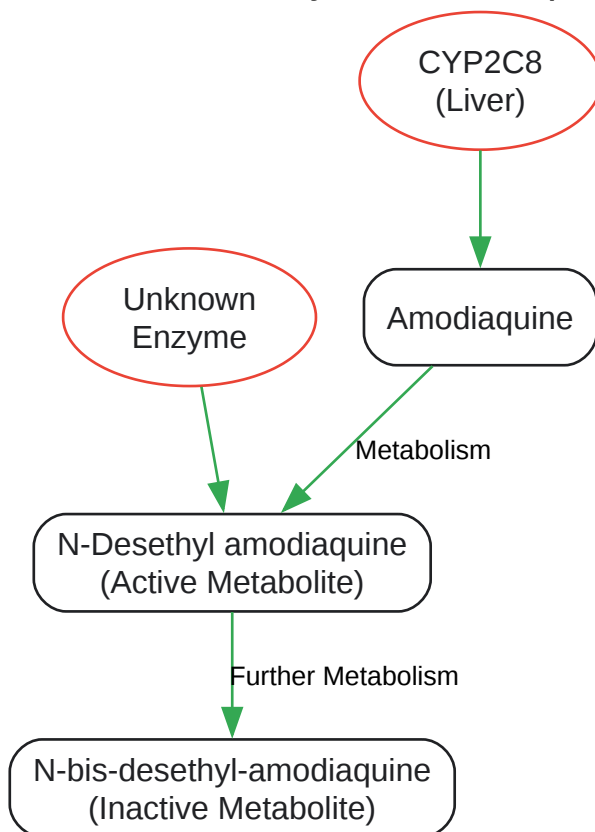
Introduction

Amodiaquine is an antimalarial agent that is extensively metabolized in the liver to its primary active metabolite, N-desethylamodiaquine (DEAQ)[1][2][3][4]. The quantification of both amodiaquine and DEAQ in biological matrices is crucial for pharmacokinetic and pharmacodynamic assessments. To ensure accuracy and precision in these measurements, a stable isotope-labeled internal standard is employed. **N-Desethyl amodiaquine-d5** (DAQ-d5), a deuterium-labeled analog of DEAQ, is an ideal internal standard for such bioanalytical methods[5][6][7][8][9]. Its chemical behavior is nearly identical to the analyte, which helps to correct for variations in sample processing and instrumental analysis[10][11][12]. These notes detail the established LC-MS/MS methods for the reliable quantification of N-Desethyl amodiaquine and its deuterated internal standard.

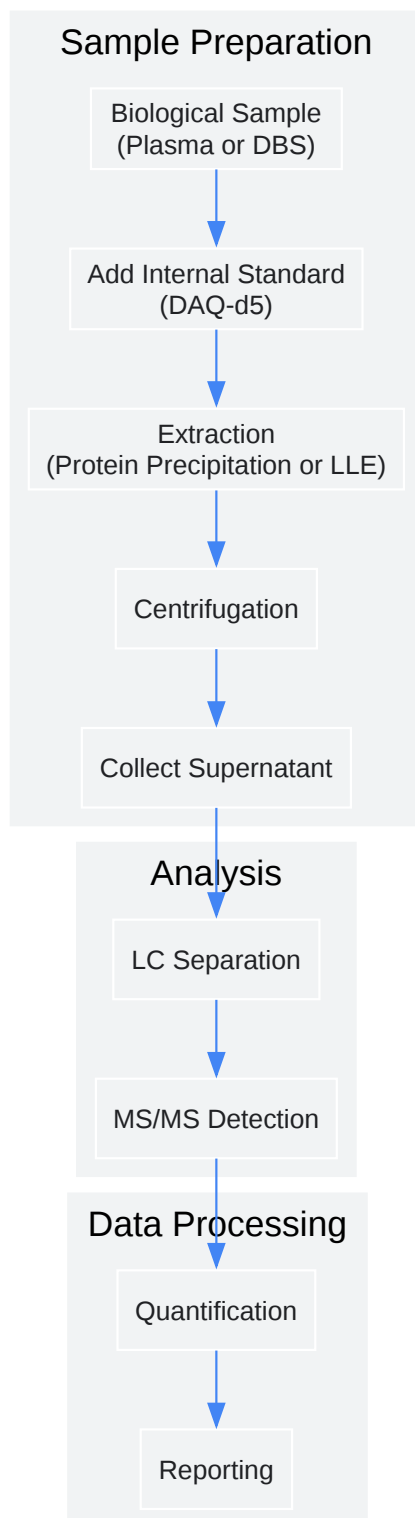
Metabolic Pathway of Amodiaquine

Amodiaquine is bioactivated in the liver primarily by the cytochrome P450 enzyme CYP2C8 to form its main active metabolite, N-desethylamodiaquine[1][3]. DEAQ is further metabolized, though to a lesser extent, to N-bis-desethyl-amodiaquine[1][2]. Understanding this pathway is essential for interpreting drug metabolism and pharmacokinetic data.

Metabolic Pathway of Amodiaquine



General Experimental Workflow for Sample Analysis

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References

- 1. ClinPGx [clinpgx.org]
- 2. journals.asm.org [journals.asm.org]
- 3. Amodiaquine - Wikipedia [en.wikipedia.org]
- 4. What is the mechanism of Amodiaquine Hydrochloride? [synapse.patsnap.com]
- 5. veeprho.com [veeprho.com]
- 6. ora.ox.ac.uk [ora.ox.ac.uk]
- 7. storage.googleapis.com [storage.googleapis.com]
- 8. High-throughput quantitation method for amodiaquine and desethylamodiaquine in plasma using supported liquid extraction technology - PMC [pmc.ncbi.nlm.nih.gov]
- 9. medchemexpress.com [medchemexpress.com]
- 10. Designing Stable Isotope Labeled Internal Standards - Acanthus Research [acanthusresearch.com]
- 11. Stable isotopically labeled internal standards in quantitative bioanalysis using liquid chromatography/mass spectrometry: necessity or not? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. crimsonpublishers.com [crimsonpublishers.com]
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